

# Physical properties of 1,2,3-trichlorobutane (boiling point, density)

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## Compound of Interest

Compound Name: 1,2,3-Trichlorobutane

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## Physical Properties of 1,2,3-Trichlorobutane: A Technical Guide

This technical guide provides an in-depth overview of the physical properties of **1,2,3-trichlorobutane**, specifically its boiling point and density. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document presents a compilation of reported data, detailed experimental methodologies for the determination of these properties, and a logical framework for understanding the structure-property relationships.

## Core Physical Properties

**1,2,3-Trichlorobutane** (CAS No: 18338-40-4) is a chlorinated hydrocarbon with the molecular formula  $C_4H_7Cl_3$ . Its physical characteristics are crucial for its handling, application, and purification in various chemical processes.

## Data Presentation

The boiling point and density of **1,2,3-trichlorobutane** have been reported with some variation across different sources. This section summarizes the available quantitative data in a structured format for clarity and comparison.

Physical Property	Reported Value(s)	Conditions	Source(s)
Boiling Point	160.7 °C	at 760 mmHg	<a href="#">[1]</a>
168 °C	Not specified	<a href="#">[2]</a>	
Density	1.247 g/cm <sup>3</sup>	Not specified	<a href="#">[1]</a>
1.3164 g/cm <sup>3</sup>	at 20 °C	<a href="#">[2]</a>	

It is important to note that variations in reported values can arise from differences in experimental methods, sample purity, and measurement precision. For critical applications, experimental verification of these properties is recommended. The National Institute of Standards and Technology (NIST) Chemistry WebBook is a valuable resource for critically evaluated data on chemical and physical properties.[\[3\]](#)[\[4\]](#)

## Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail standardized experimental protocols for measuring the boiling point and density of liquid compounds like **1,2,3-trichlorobutane**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for determining the boiling point of a small liquid sample is the Thiele tube method.

Apparatus:

- Thiele tube
- Thermometer (with appropriate range)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)

- Mineral oil or other suitable heating bath fluid
- Stand and clamps

**Procedure:**

- A small amount of the liquid sample (a few milliliters) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
- The test tube is securely attached to a thermometer.
- The thermometer and test tube assembly are suspended in a Thiele tube containing mineral oil, ensuring the sample is below the oil level.[\[5\]](#)
- The side arm of the Thiele tube is gently heated, allowing for uniform heat distribution via convection currents.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a steady and rapid stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[5\]](#)

## Determination of Density

The density of a substance is its mass per unit volume. For liquids, density can be accurately determined using a pycnometer or by precise measurement of mass and volume.

**Apparatus:**

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary fine bore)
- Analytical balance (accurate to  $\pm 0.001$  g)

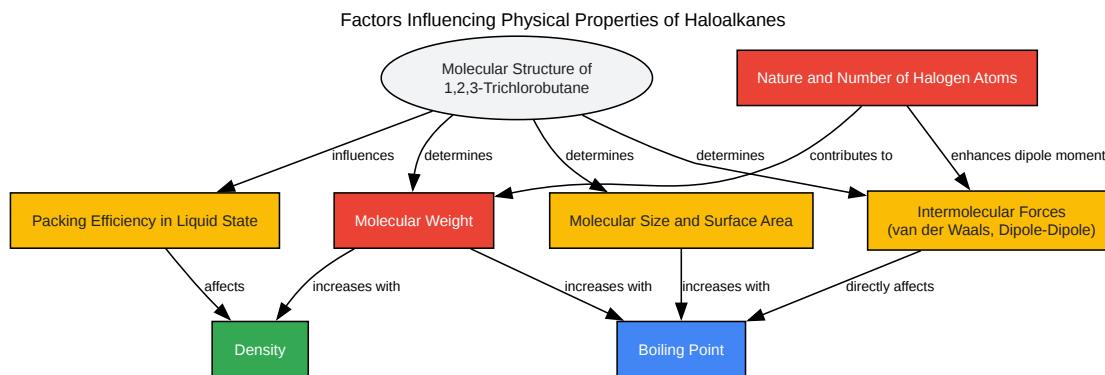
- Constant temperature bath
- Thermometer

**Procedure:**

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined using an analytical balance.
- The pycnometer is then filled with the liquid sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped off.
- The filled pycnometer is placed in a constant temperature bath (e.g., at 20°C) to allow it to reach thermal equilibrium. The liquid level in the capillary is marked.
- The pycnometer is removed from the bath, dried on the outside, and its mass is accurately measured.
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The volume of the pycnometer is determined by repeating the procedure with a liquid of known density, such as deionized water.
- The density of the sample is then calculated by dividing the mass of the sample by the volume of the pycnometer.

## Structure-Property Relationships

The physical properties of haloalkanes are directly influenced by their molecular structure. The following diagram illustrates the key factors affecting the boiling point and density of compounds like **1,2,3-trichlorobutane**.



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Caption: Logical relationship of molecular structure to boiling point and density.

The presence of three chlorine atoms in **1,2,3-trichlorobutane** significantly increases its molecular weight and polarity compared to its parent alkane, butane. This leads to stronger intermolecular van der Waals forces and dipole-dipole interactions, resulting in a higher boiling point. Similarly, the high atomic mass of chlorine contributes to a greater density than that of butane and even water.

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- To cite this document: BenchChem. [Physical properties of 1,2,3-trichlorobutane (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098501#physical-properties-of-1-2-3-trichlorobutane-boiling-point-density]

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